

Safeguarding Your Research: A Guide to Handling 4-Nitrophenyl Phenyl Sulfide

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Compound of Interest

Compound Name: **4-Nitrophenyl phenyl sulfide**

Cat. No.: **B041394**

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Essential protocols for the safe handling, use, and disposal of **4-Nitrophenyl phenyl sulfide** are critical for ensuring laboratory safety and procedural accuracy. This guide provides immediate, essential safety and logistical information tailored for researchers, scientists, and drug development professionals. By adhering to these guidelines, you can minimize risks and maintain a secure research environment.

Chemical and Physical Properties

Understanding the fundamental properties of **4-Nitrophenyl phenyl sulfide** is the first step toward safe handling. This quantitative data is summarized below for your reference.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ NO ₂ S	[1] [2] [3] [4] [5] [6]
Molecular Weight	231.27 g/mol	[2] [3] [5]
Appearance	Yellow crystalline powder or solid	[4] [6]
Melting Point	52-55 °C	[1] [2]
CAS Number	952-97-6	[1] [2] [3] [4] [5] [6] [7]
EC Number	213-462-5	[2] [3]

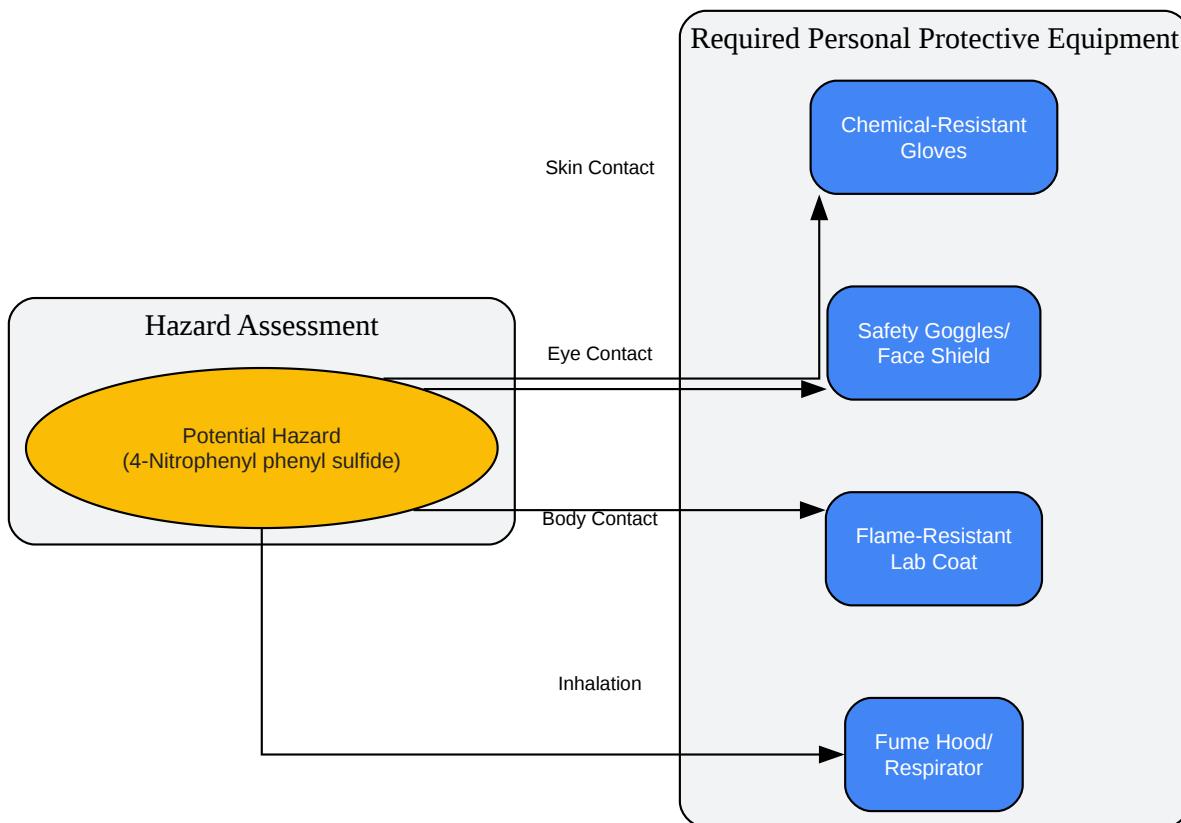
Hazard Identification and Personal Protective Equipment (PPE)

4-Nitrophenyl phenyl sulfide is classified as a hazardous substance, primarily causing skin, eye, and respiratory irritation.[1][3][4][5][7][8] The signal word for this chemical is "Warning".[4][8] Adherence to proper PPE protocols is mandatory to mitigate exposure risks.

Hazard	GHS Classification	Recommended PPE
Skin Irritation	Skin Irrit. 2	Chemical-resistant gloves (e.g., Nitrile or Neoprene)[9] and a fully buttoned, flame-resistant lab coat.[9][10]
Eye Irritation	Eye Irrit. 2 / 2A	Tightly fitting safety goggles with side-shields or chemical splash goggles.[3][9] A face shield should be worn if there is a risk of splashing.[9][11]
Respiratory Irritation	STOT SE 3	Work should be conducted in a certified chemical fume hood. [9][10] If a fume hood is not available or sufficient, a dust mask (type N95 or equivalent) or an air-purifying respirator with organic vapor cartridges is necessary.[8][10]

Logical Selection of Personal Protective Equipment

The following diagram illustrates the decision-making process for selecting the appropriate PPE based on the potential hazards associated with handling **4-Nitrophenyl phenyl sulfide**.



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Caption: PPE selection workflow based on hazard assessment.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety. The following protocols provide step-by-step guidance.

Step-by-Step Handling Protocol

- Preparation: Before beginning work, ensure the chemical fume hood is functioning correctly.

[10] Put on all required PPE: a flame-resistant lab coat, chemical-resistant gloves, and safety goggles.[9][10]

- Weighing and Transfer: Conduct all weighing and transferring of the solid chemical within the fume hood to minimize inhalation of dust.[10] Use appropriate tools to avoid creating dust.[9]
- In Use: Keep the container of **4-Nitrophenyl phenyl sulfide** tightly closed when not in use. [3][9] Avoid all personal contact with the substance.[9]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[9][12] Decontaminate all work surfaces and equipment used in the procedure.[9]

Emergency Procedures

In the event of an emergency, follow these procedures immediately:

- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[3][12] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1][3][12]
- Skin Contact: Take off contaminated clothing immediately.[3] Wash the affected area with plenty of soap and water.[3][12] If skin irritation occurs, get medical advice.[3]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[3] If the person feels unwell, call a poison center or doctor.[4]
- Spill: Evacuate unnecessary personnel.[7] Ensure adequate ventilation.[3] Wearing appropriate PPE, sweep or shovel the spilled solid into a suitable, closed container for disposal.[7] Avoid generating dust.[3][7]

Disposal Plan

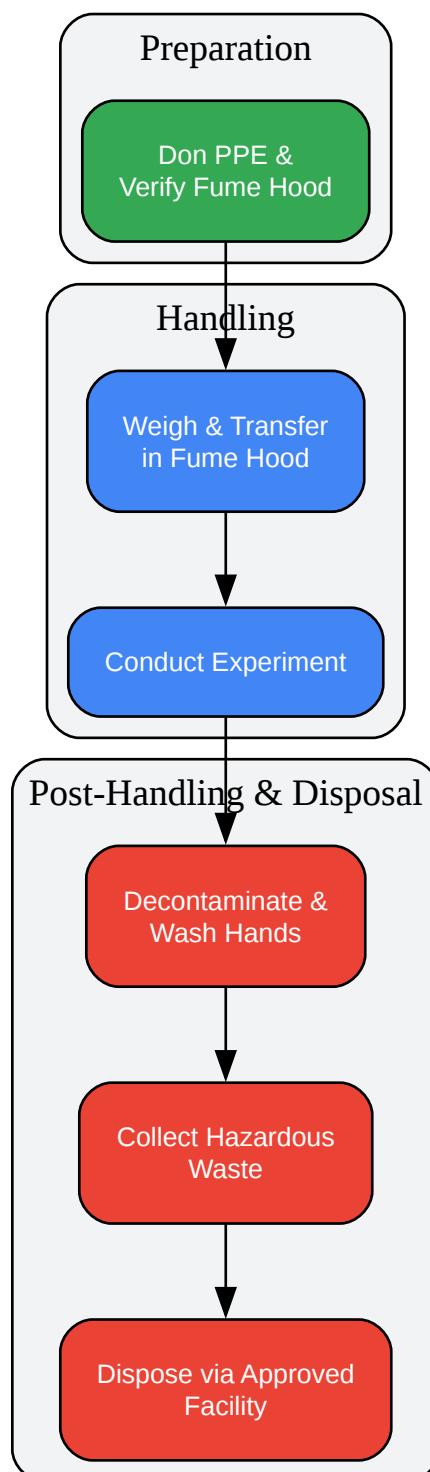
Proper disposal of **4-Nitrophenyl phenyl sulfide** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all waste materials, including unused chemicals, contaminated gloves, and disposable labware, in a designated and clearly labeled hazardous waste container.[9]
- Waste Segregation: Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[9]

- Container Disposal: Empty containers should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning.[\[3\]](#) Alternatively, puncture the container to render it unusable and dispose of it in a sanitary landfill, if permissible by local regulations.[\[3\]](#)
- Final Disposal: Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[3\]](#)[\[13\]](#)

Workflow for Safe Handling and Disposal

The following diagram outlines the complete workflow for the safe management of **4-Nitrophenyl phenyl sulfide** in a laboratory setting.



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